

Triallyl trimesate thermal stability comparison other modifiers

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Compound Focus: Triallyl trimesate

CAS No.: 17832-16-5

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Thermal Data of Triallyl Monomers

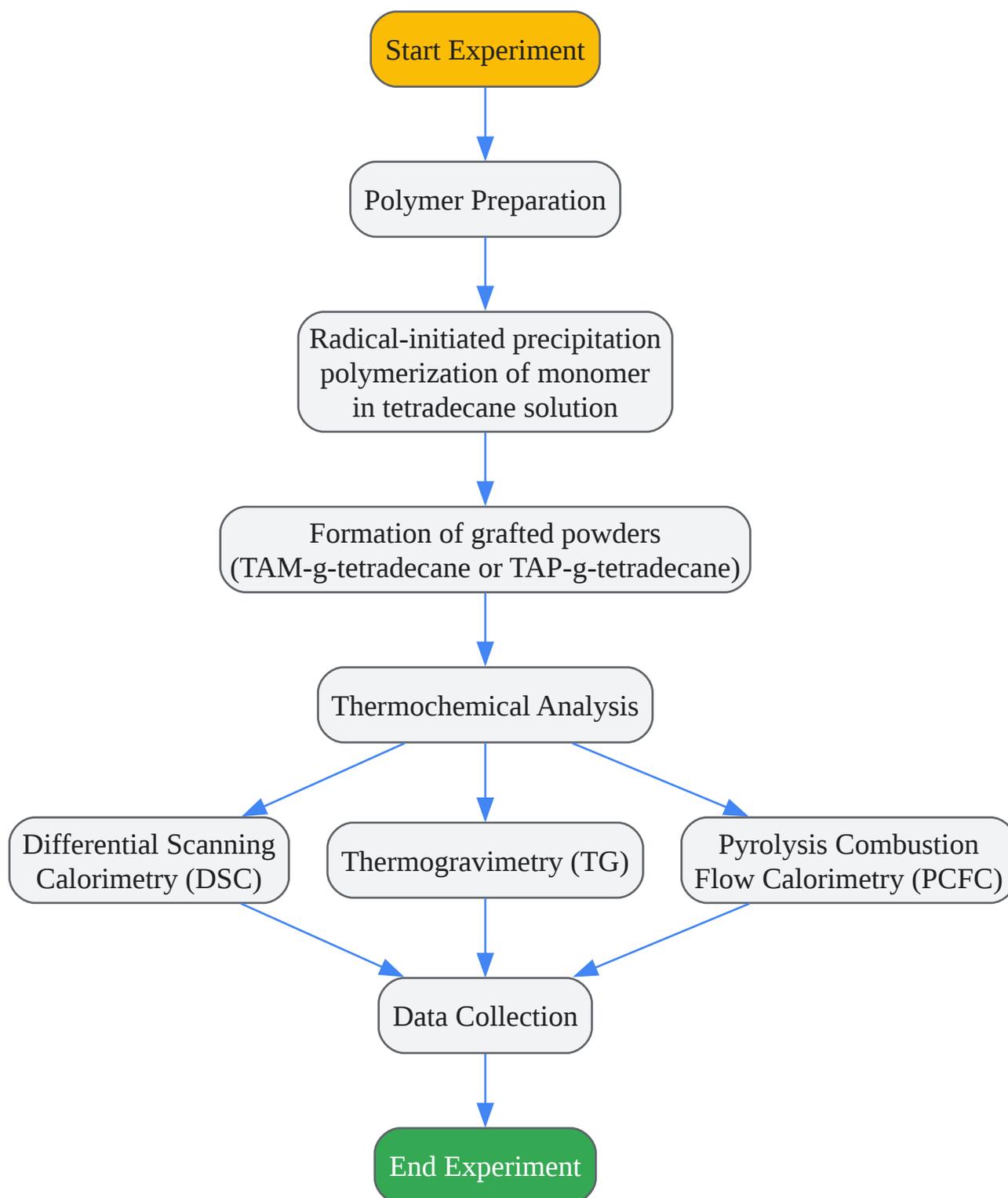
The table below summarizes the key findings from a study on organic powders made from the precipitation polymerization of triallyl monomers. The data for **Triallyl Trimesate** (TAM) and Triallyl Phosphate (TAP) are from this single source [1]. For context, the properties of a common industrial cross-linker, **Triallyl Cyanurate** (TAC), are also included from a supplier's specification sheet [2]. Please note that the data for TAC and TAM/TAP are from different sources and were obtained under different conditions, so a direct numerical comparison should be made with caution.

Modifier	Chemical Formula	Key Thermal Property	Experimental Context
Triallyl Trimesate (TAM)	Information missing	Exothermic activity around 230°C (attributed to thermal decomposition) [1]	TAM-grafted-tetradecane powder, analyzed via Pyrolysis Combustion Flow Calorimetry [1].
Triallyl Phosphate (TAP)	Information missing	Exothermic activity around 230°C (attributed to thermal decomposition of the trialkyl phosphate moiety) [1]	TAP-grafted-tetradecane powder, analyzed via Pyrolysis Combustion Flow Calorimetry [1].

Modifier	Chemical Formula	Key Thermal Property	Experimental Context
Triallyl Cyanurate (TAC)	C ₁₂ H ₁₅ N ₃ O ₃ [2]	High thermal stability (listed as a typical property) [2]. Melting point: 26-28°C [2].	Commercial cross-linking agent; data from product specification sheet [2].

Experimental Protocol from Research

The thermal data for TAM and TAP was derived using the following methodological workflow as described in the research article:



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References

1. analyses of organic powders made from precipitation... Thermal [link.springer.com]
2. : Manufacturers | Suppliers | Producers... Triallyl Cyanurate [elchemy.com]

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